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Angiogenin (108-122) peptide solubility and stability issues

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Compound of Interest		
Compound Name:	Angiogenin (108-122)	
Cat. No.:	B8057130	Get Quote

Angiogenin (108-122) Peptide Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting for solubility and stability issues encountered with the **Angiogenin (108-122)** peptide. The following question-and-answer format directly addresses common challenges to facilitate a smooth experimental workflow.

Frequently Asked Questions (FAQs)

Q1: What is the **Angiogenin (108-122)** peptide and what is its primary function?

Angiogenin (108-122) is a 15-amino acid peptide fragment (Sequence: Glu-Asn-Gly-Leu-Pro-Val-His-Leu-Asp-Gln-Ser-Ile-Phe-Arg-Arg) derived from the C-terminal region of the full Angiogenin protein.[1] Its primary function is to act as a competitive inhibitor of the full Angiogenin protein, interfering with its ribonucleolytic activity and its role in angiogenesis (blood vessel formation).[1][2][3][4] This inhibitory action makes it a subject of research for various therapeutic applications, including in cancer, neurodegenerative diseases, and inflammatory diseases.

Q2: What are the general storage recommendations for the Angiogenin (108-122) peptide?

Troubleshooting & Optimization





Proper storage is critical to maintain the peptide's integrity and bioactivity. Recommendations differ for the lyophilized powder and peptide solutions.

- Lyophilized Powder: Store at -20°C or -80°C for long-term stability. When stored correctly, the powder can be stable for several years.
- Peptide in Solution: Peptide solutions are significantly less stable than the lyophilized form. It
 is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles,
 which can degrade the peptide. Store these aliquots at -20°C for short-term storage or -80°C
 for longer periods (up to a year).

Q3: My **Angiogenin (108-122)** peptide is listed as "water-soluble," but I'm having trouble dissolving it. Why?

While some suppliers list this peptide as water-soluble, technical datasheets can be contradictory, with some indicating a solubility of less than 1 mg/ml in water, which is considered slightly soluble or insoluble. Several factors related to the peptide's amino acid composition can contribute to this issue:

- Net Charge: The peptide has a near-neutral net charge at physiological pH (pH 7), which can minimize its interaction with water molecules and lead to lower solubility. Peptides are often least soluble at their isoelectric point (pl).
- Hydrophobic Residues: The sequence contains several hydrophobic (water-repelling) amino acids (Leu, Pro, Val, Ile, Phe) which can contribute to poor solubility in aqueous solutions and may promote aggregation.

Q4: How can I avoid peptide degradation during handling and storage?

Beyond proper storage temperatures, several factors can cause degradation:

- Freeze-Thaw Cycles: As mentioned, repeated freezing and thawing can damage the peptide.
 Aliquoting is the best prevention.
- Bacterial Contamination: Always use sterile solvents (e.g., sterile distilled water) and equipment. For long-term storage of solutions, filtering through a 0.2 μm filter can remove bacterial contamination.



- pH Instability: Storing peptide solutions at an optimal pH of 5-6 can improve stability for many peptides.
- Oxidation: If your peptide contained Cysteine or Methionine (Angiogenin 108-122 does not), it would be susceptible to oxidation. Using oxygen-free solvents can help mitigate this for sensitive peptides.

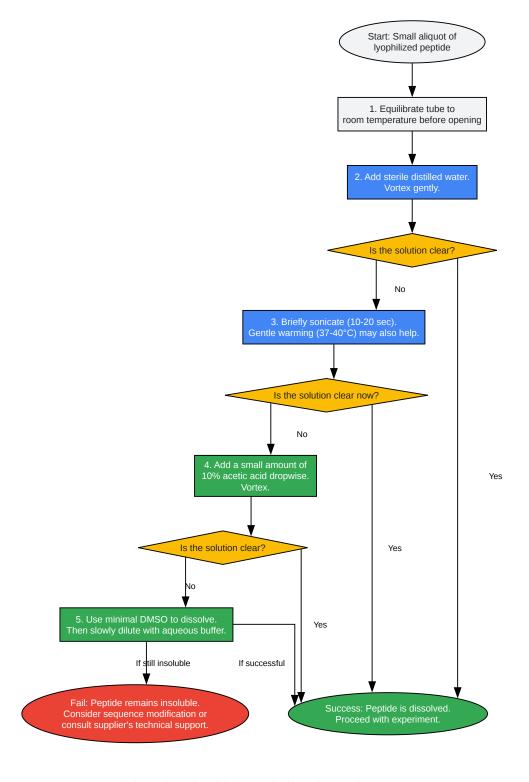
Troubleshooting Guide: Solubility Issues

Problem: The lyophilized **Angiogenin (108-122)** powder will not dissolve in sterile water.

This is a common issue due to the peptide's properties. Follow this systematic approach to achieve solubilization. It is crucial to first test the solubility on a small amount of the peptide before dissolving the entire stock.

Solubility Troubleshooting Workflow





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Caption: A step-by-step workflow for troubleshooting **Angiogenin (108-122)** peptide solubility.

Problem: My peptide dissolved in an organic solvent (like DMSO) but precipitated when I diluted it with my aqueous buffer.



This indicates you have exceeded the peptide's solubility limit in the final buffer solution.

- Solution 1: Reduce Final Concentration: The simplest approach is to start over by lyophilizing the peptide to remove the solvent and re-dissolving it to achieve a lower final concentration.
- Solution 2: Slow Dilution: When diluting from an organic stock, add the peptide solution very slowly (drop-by-drop) into the aqueous buffer while the buffer is being vigorously stirred or vortexed. This can help prevent localized high concentrations that lead to precipitation.

Data Presentation: Summary Tables

Table 1: Solubility and Recommended Solvents

Solvent	Recommendation	Procedure & Remarks
Sterile Distilled Water	Initial solvent of choice.	Solubility may be limited (<1 mg/ml). If insoluble, proceed to the next step.
Aqueous Acetic Acid (10%)	For basic or near-neutral peptides.	Since Angiogenin (108-122) has a net positive charge from two Arginine residues, a dilute acid can improve solubility by protonating residues. Add dropwise until the peptide dissolves.
DMSO / DMF	For hydrophobic or difficult-to- dissolve peptides.	Dissolve the peptide in a minimal amount of 100% DMSO first. Then, slowly add this stock solution to your aqueous buffer with vigorous stirring. Note: DMSO can be toxic to cells at higher concentrations (>0.5%). DMF is an alternative but can also be cytotoxic.

Table 2: Storage and Stability Recommendations



Form	Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C	Years	Keep desiccated. Equilibrate to room temperature before opening to prevent condensation.
In Solution (Stock)	-20°C	Months	Best for short to medium-term storage.
In Solution (Stock)	-80°C	Up to 1 year	Recommended for long-term storage of solutions.
Working Aliquots	-80°C	Up to 1 year	Crucial: Prepare single-use aliquots to avoid freeze-thaw cycles.

Experimental Protocols

Protocol 1: General Solubilization of Angiogenin (108-122)

- Preparation: Allow the vial of lyophilized peptide to warm to room temperature in a desiccator before opening.
- Initial Attempt (Water): Add the calculated volume of sterile, distilled water to achieve the
 desired concentration. Vortex the vial for 30-60 seconds. If the solution is not clear, proceed
 to the next step.
- Sonication/Warming: Place the vial in an ultrasonic water bath for 1-2 minutes. Alternatively, gently warm the solution to 37°C. Avoid temperatures above 40°C as this can degrade the peptide.



- Acidification (If Needed): If the peptide is still not dissolved, add 10% acetic acid dropwise, vortexing between each drop, until the solution becomes clear. Be mindful of the final pH of your stock solution.
- Organic Solvent (Last Resort): If the above steps fail, use a minimal volume of DMSO to fully dissolve the peptide. Then, slowly dilute this stock into your final aqueous buffer, ensuring constant and vigorous mixing.
- Storage: Once dissolved, centrifuge the vial to pellet any small, undissolved particulates. Prepare single-use aliquots and store them immediately at -80°C.

Protocol 2: Workflow for Peptide Stability Assessment

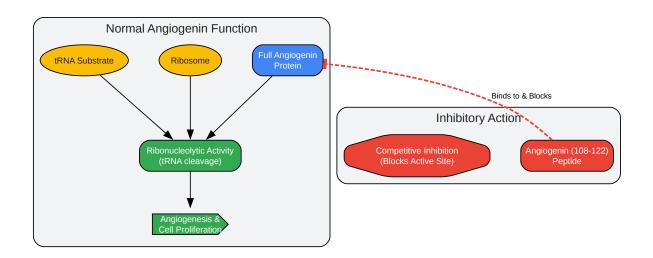
This protocol outlines a basic method to assess the stability of your peptide solution over time using HPLC-MS.

- Initial Analysis (T=0): After preparing your peptide stock solution according to Protocol 1, take an aliquot for immediate analysis by reverse-phase HPLC-MS. This will provide a baseline (T=0) chromatogram and mass spectrum, showing the purity of the freshly prepared peptide.
- Storage: Store the remaining aliquots under the desired test conditions (e.g., 4°C, -20°C, -80°C). It is also common to perform "stress tests" at higher temperatures (e.g., 40°C) to predict long-term stability more quickly.
- Time-Point Analysis: At predetermined time points (e.g., 24 hours, 1 week, 1 month, 3 months), thaw one aliquot from each storage condition.
- HPLC-MS Analysis: Analyze each thawed aliquot using the same HPLC-MS method as the T=0 sample.
- Data Comparison: Compare the chromatograms from each time point to the T=0 baseline.
 Look for:
 - A decrease in the area of the main peptide peak, indicating degradation.
 - The appearance of new peaks, which represent degradation products.



• Determination: The percentage of the main peak area remaining relative to the T=0 sample indicates the peptide's stability under those specific storage conditions and duration.

Mechanism of Action Diagram



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